

2-Bromo-5-iodophenol CAS number

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Compound of Interest

Compound Name: 2-Bromo-5-iodophenol

CAS No.: 932372-99-1

Cat. No.: B576787

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An In-Depth Technical Guide to **2-Bromo-5-iodophenol**: Synthesis, Properties, and Applications in Modern Drug Discovery

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-5-iodophenol** (CAS No. 932372-99-1), a versatile halogenated building block crucial for advanced organic synthesis. We will delve into its fundamental physicochemical properties, explore a validated multi-step synthesis pathway, and illuminate its strategic application in the development of complex molecules, particularly within the pharmaceutical and material science sectors. This document is intended for researchers, chemists, and drug development professionals seeking to leverage the unique reactivity of this compound to achieve specific synthetic outcomes. We will emphasize the principles of reaction selectivity, safety protocols, and proper handling, providing a holistic resource grounded in established scientific data.

Core Compound Identification and Physicochemical Properties

2-Bromo-5-iodophenol is a disubstituted phenol featuring both a bromine and an iodine atom on the aromatic ring. This dual halogenation is not merely a structural feature; it is the key to its

synthetic utility, offering two distinct reactive sites for sequential and site-selective functionalization.

The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number: 932372-99-1.[\[1\]](#)[\[2\]](#)

Caption: Chemical Structure of **2-Bromo-5-iodophenol**.

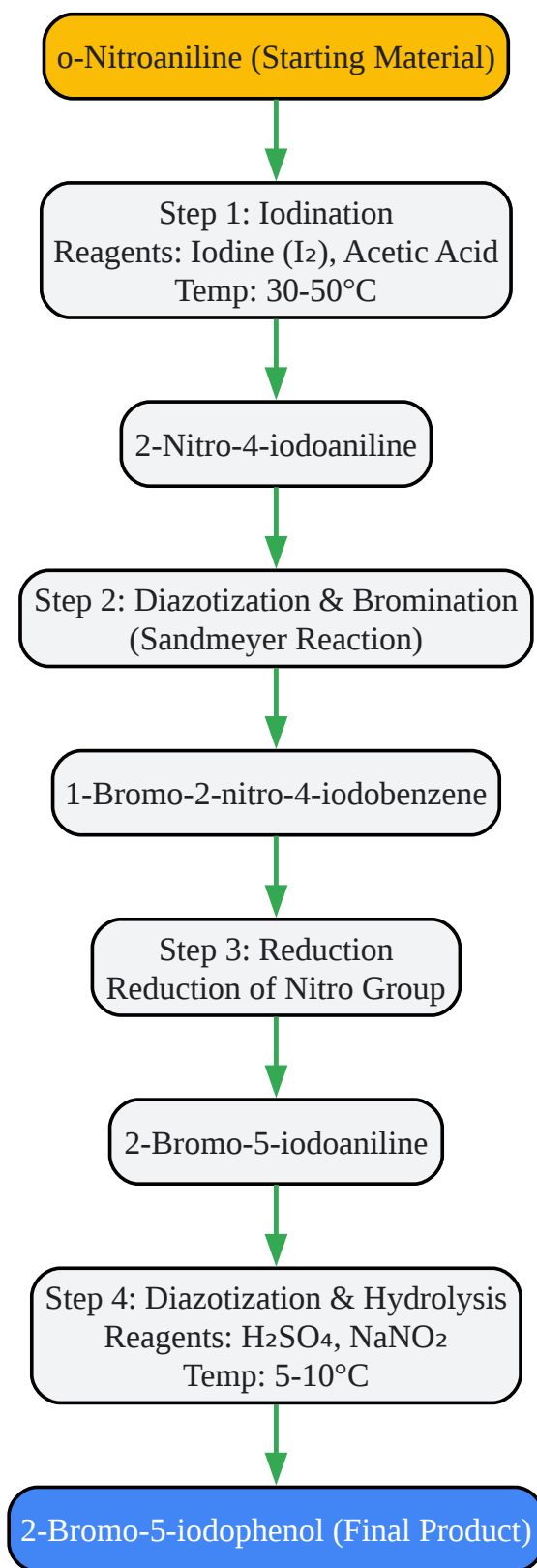
A summary of its key properties, compiled from leading chemical suppliers, is presented below for rapid assessment and experimental planning.

Property	Value	Source(s)
CAS Number	932372-99-1	[1] [2]
Molecular Formula	C ₆ H ₄ BrIO	[1] [2]
Molecular Weight	298.90 g/mol	[1]
Physical Form	Solid	
Purity	Typically ≥97%	[1]
Storage Conditions	Room temperature, keep in a dark place under an inert atmosphere.	[1] [2]
InChI Key	VRITXTVQJJMQIT-UHFFFAOYSA-N	

Industrial Synthesis Pathway: A Four-Step Approach

Understanding the synthesis of a building block is critical for appreciating its purity, potential impurities, and cost. A patented industrial preparation for **2-Bromo-5-iodophenol** outlines a robust four-step sequence starting from o-nitroaniline.[\[3\]](#) This method provides a logical and scalable route to the target molecule.[\[3\]](#)

The causality behind this specific pathway lies in the strategic manipulation of directing groups and the use of classic, reliable transformations in aromatic chemistry. The nitro group is initially used to direct the incoming iodine, after which it is reduced to an amine to facilitate diazotization reactions for the introduction of the bromo and hydroxyl functionalities.



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Caption: Four-step industrial synthesis of **2-Bromo-5-iodophenol**.^[3]

Experimental Protocol Overview (Based on Patent CN109369345A)[4]

- **Iodination:** o-Nitroaniline is dissolved in an appropriate solvent like acetic acid. An iodinating agent, such as iodine, is added. The reaction temperature is controlled, typically between 30-50°C, to achieve selective iodination.
- **Diazotization & Bromination:** The resulting 2-nitro-4-iodoaniline undergoes a diazotization reaction, followed by a Sandmeyer-type reaction to replace the diazonium group with bromine.
- **Reduction:** The nitro group of 1-bromo-2-nitro-4-iodobenzene is reduced to an amine, yielding 2-bromo-5-iodoaniline. This step is crucial as the amine is the precursor to the final phenolic hydroxyl group.
- **Diazotization & Hydrolysis:** The 2-bromo-5-iodoaniline is subjected to a final diazotization reaction using reagents like sodium nitrite in a strong acid (e.g., sulfuric acid) at low temperatures (0-20°C). The resulting diazonium salt is then hydrolyzed to yield the final product, **2-Bromo-5-iodophenol**.

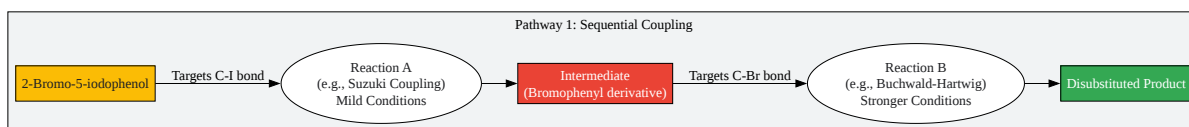
This patented process reports a total yield of approximately 17% with a purity of 97.5%.^[3]

Strategic Applications in Cross-Coupling Reactions

The primary value of **2-Bromo-5-iodophenol** in drug development and material science lies in the differential reactivity of the carbon-iodine (C-I) and carbon-bromine (C-Br) bonds. The C-I bond is more reactive and susceptible to oxidative addition in palladium-catalyzed cross-coupling reactions (like Suzuki, Sonogashira, or Buchwald-Hartwig) than the C-Br bond. This allows for a stepwise and selective functionalization of the aromatic ring.

The Principle of Selective Functionalization:

A researcher can first perform a cross-coupling reaction that selectively targets the more labile C-I bond, leaving the C-Br bond untouched. Subsequently, under potentially harsher reaction conditions, a second, different cross-coupling reaction can be performed at the C-Br position. This powerful strategy enables the construction of highly complex and diverse molecular architectures from a single, versatile starting material.



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Caption: Selective functionalization pathway for **2-Bromo-5-iodophenol**.

This stepwise approach is invaluable in medicinal chemistry, where precise control over the placement of various substituents is critical for optimizing a molecule's biological activity, selectivity, and pharmacokinetic properties.

Safety, Handling, and Storage

Scientific integrity demands a rigorous approach to safety. **2-Bromo-5-iodophenol** is classified with specific hazard statements, and adherence to precautionary measures is mandatory for safe handling.

Hazard Identification (According to GHS)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

The compound is labeled with the GHS07 "Exclamation mark" pictogram, indicating these potential hazards.

Recommended Precautionary Protocols

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- General Handling: Use in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- First Aid: In case of skin contact, wash off with soap and plenty of water. If inhaled, move the person to fresh air. If swallowed, rinse the mouth with water and consult a physician. Always show the Safety Data Sheet (SDS) to attending medical personnel.[4]

Storage & Stability

For long-term viability and to prevent degradation, the compound must be stored under specific conditions.

- Temperature: Room temperature is acceptable.[2] Some suppliers may recommend refrigerated storage (4°C).[1]
- Atmosphere: Store under an inert atmosphere (e.g., Argon or Nitrogen) to prevent oxidation.
- Light: Keep in a dark place, as phenolic compounds can be light-sensitive.[1][2]

Conclusion

2-Bromo-5-iodophenol (CAS: 932372-99-1) is more than a simple chemical reagent; it is a strategic tool for synthetic chemists. Its value is derived from the differential reactivity of its two halogen substituents, which enables controlled, sequential modification of the aromatic core. By understanding its synthesis, physicochemical properties, and the principles of its application in modern cross-coupling chemistry, researchers in drug development and material science can design more efficient and innovative synthetic routes to novel and complex molecules. Adherence to the stringent safety and handling protocols outlined is paramount to ensuring both experimental success and personal safety.

References

- **2-bromo-5-iodophenol** cas no.932372-99-1. Watson International Ltd - LookChem. [\[Link\]](#)

- Unlocking the Potential: A Deep Dive into 5-Bromo-2-iodophenol's Properties and Applications. Ningbo Inno Pharmchem Co., Ltd. [\[Link\]](#)
- 2-Bromo-4-iodophenol | C₆H₄BrIO | CID 22160860. PubChem - NIH. [\[Link\]](#)
- CN109369345A - A kind of preparation method of **2-bromo-5-iodophenol**.

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Sources

- 1. chemscene.com [\[chemscene.com\]](#)
- 2. 2-BROMO-5-IODOPHENOL, CasNo.932372-99-1 Watson International Ltd United Kingdom [\[watson.lookchem.com\]](#)
- 3. CN109369345A - A kind of preparation method of 2-bromo-5-iodophenol - Google Patents [\[patents.google.com\]](#)
- 4. capotchem.cn [\[capotchem.cn\]](#)
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